

Application Notes and Protocols for GSK2945 Hydrochloride In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK2945 hydrochloride

Cat. No.: B10819742

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK2945 hydrochloride is a potent and specific antagonist of the nuclear receptor REV-ERB α . REV-ERB α is a critical component of the circadian clock machinery and plays a significant role in regulating gene expression involved in metabolism and inflammation. As a transcriptional repressor, REV-ERB α 's activity is modulated by heme, its natural ligand.

GSK2945 hydrochloride offers a valuable tool for investigating the physiological and pathophysiological roles of REV-ERB α . These application notes provide detailed protocols for the in vitro characterization of **GSK2945 hydrochloride**, including methods to assess its potency, effects on target gene expression, and potential cytotoxicity.

Mechanism of Action

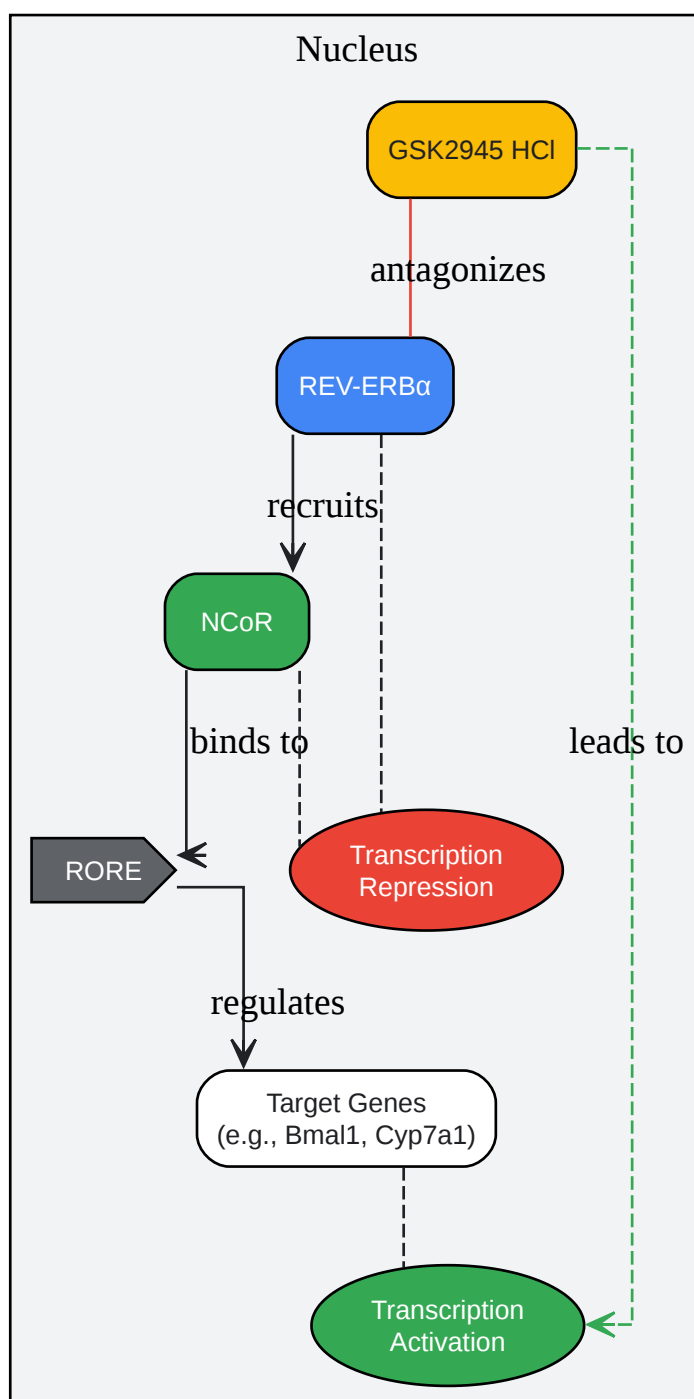
GSK2945 acts by inhibiting the transcriptional repressor activity of REV-ERB α . By binding to REV-ERB α , GSK2945 prevents the recruitment of the nuclear receptor co-repressor (NCoR), leading to the de-repression of REV-ERB α target genes. Key target genes that are upregulated upon treatment with GSK2945 include Bmal1, a core component of the positive limb of the circadian clock, and Cyp7a1, the rate-limiting enzyme in bile acid synthesis.

Data Presentation

Quantitative Data Summary for GSK2945 Hydrochloride

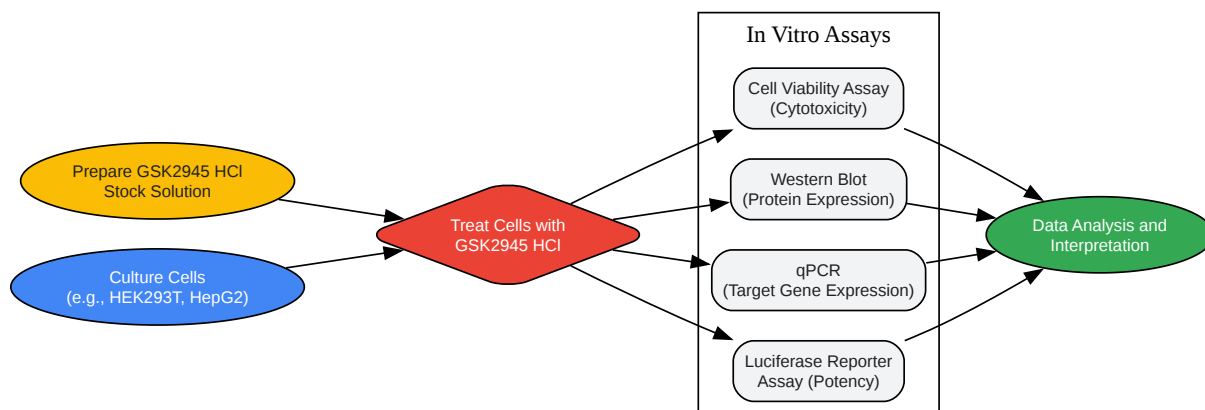
Assay Type	Target/Reporter	Cell Line/System	Parameter	Value (μM)	Reference
REV-ERB α Antagonist Assay	human REV-ERB α	-	EC50	20.8	[1]
REV-ERB α Antagonist Assay	mouse Rev-erba	-	EC50	21.5	[1]
Bmal1 Luciferase Reporter Assay	Bmal1 promoter	-	EC50	2.05	[1][2]

Signaling Pathway and Experimental Workflow



[Click to download full resolution via product page](#)

Caption: REV-ERB α signaling pathway and the antagonistic action of **GSK2945 hydrochloride**.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the in vitro characterization of **GSK2945 hydrochloride**.

Experimental Protocols

Bmal1-Luciferase Reporter Assay

This assay is designed to quantify the antagonist activity of **GSK2945 hydrochloride** on REV-ERB α by measuring the expression of a luciferase reporter gene driven by the Bmal1 promoter.

Materials:

- HEK293T cells
- DMEM with 10% FBS and 1% Penicillin-Streptomycin
- Bmal1 promoter-luciferase reporter plasmid
- REV-ERB α expression plasmid
- Renilla luciferase control plasmid

- Transfection reagent (e.g., Lipofectamine 2000)

- **GSK2945 hydrochloride**

- Dual-luciferase reporter assay system
- 96-well white, clear-bottom plates
- Luminometer

Protocol:

- Cell Seeding: Seed HEK293T cells in 96-well plates at a density of 2×10^4 cells per well in 100 μ L of complete medium. Incubate overnight at 37°C in a 5% CO₂ incubator.
- Transfection:
 - For each well, prepare a DNA mix containing the Bmal1-luciferase reporter, REV-ERB α expression plasmid, and Renilla control plasmid.
 - Dilute the DNA and transfection reagent in serum-free medium according to the manufacturer's instructions.
 - Incubate the DNA-transfection reagent complex at room temperature for 20 minutes.
 - Add the complex to the cells and incubate for 24 hours.
- Compound Treatment:
 - Prepare a serial dilution of **GSK2945 hydrochloride** in the appropriate vehicle (e.g., DMSO).
 - Replace the transfection medium with fresh medium containing the different concentrations of **GSK2945 hydrochloride**. Include a vehicle-only control.
 - Incubate for 24 hours.
- Luciferase Assay:

- Remove the medium and lyse the cells using the passive lysis buffer provided with the dual-luciferase assay kit.
- Measure firefly and Renilla luciferase activities sequentially in a luminometer according to the manufacturer's protocol.
- Data Analysis:
 - Normalize the firefly luciferase activity to the Renilla luciferase activity for each well.
 - Plot the normalized luciferase activity against the log concentration of **GSK2945 hydrochloride** to determine the EC50 value.

Quantitative PCR (qPCR) for Target Gene Expression

This protocol is used to measure the effect of **GSK2945 hydrochloride** on the mRNA levels of REV-ERB α target genes, such as Cyp7a1.

Materials:

- HepG2 cells or primary hepatocytes
- Appropriate cell culture medium
- **GSK2945 hydrochloride**
- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix (e.g., SYBR Green)
- qPCR primers for target genes (e.g., CYP7A1) and a housekeeping gene (e.g., GAPDH)
- qPCR instrument

Primer Sequences:

- Human CYP7A1 Forward: 5'-CAAGCAAACACCATTCCAGCGAC-3'[\[3\]](#)

- Human CYP7A1 Reverse: 5'-ATAGGATTGCCTTCCAAGCTGAC-3'[3]
- Human GAPDH Forward: 5'-GTCTCCTCTGACTTCAACAGCG-3'
- Human GAPDH Reverse: 5'-ACCACCCTGTTGCTGTAGCCAA-3'

Protocol:

- Cell Culture and Treatment:
 - Seed HepG2 cells in 6-well plates and grow to 70-80% confluency.
 - Treat the cells with various concentrations of **GSK2945 hydrochloride** (e.g., 20 μ M) or vehicle for 12-24 hours.[1][2]
- RNA Extraction:
 - Harvest the cells and extract total RNA using a commercial RNA extraction kit according to the manufacturer's instructions.
 - Quantify the RNA concentration and assess its purity.
- cDNA Synthesis:
 - Synthesize cDNA from 1 μ g of total RNA using a cDNA synthesis kit.
- qPCR:
 - Prepare the qPCR reaction mix containing the cDNA template, primers, and qPCR master mix.
 - Perform the qPCR reaction using a standard thermal cycling program (e.g., initial denaturation at 95°C for 10 min, followed by 40 cycles of 95°C for 15 sec and 60°C for 1 min).[3]
- Data Analysis:

- Calculate the relative expression of the target genes using the $\Delta\Delta C_t$ method, normalizing to the housekeeping gene expression.

Western Blot for REV-ERB α Protein Levels

This protocol describes the detection of REV-ERB α protein levels in cell lysates by Western blotting.

Materials:

- Cells of interest (e.g., HepG2)
- **GSK2945 hydrochloride**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat dry milk in TBST)
- Primary antibody against REV-ERB α
- Primary antibody against a loading control (e.g., β -actin or GAPDH)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Protocol:

- Cell Lysis and Protein Quantification:
 - Treat cells with **GSK2945 hydrochloride** as described in the qPCR protocol.

- Wash cells with ice-cold PBS and lyse them with RIPA buffer.
- Centrifuge the lysates to pellet cell debris and collect the supernatant.
- Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE and Protein Transfer:
 - Denature 20-30 µg of protein per sample by boiling in Laemmli buffer.
 - Separate the proteins by SDS-PAGE.
 - Transfer the separated proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody against REV-ERB α overnight at 4°C.
 - Wash the membrane with TBST and then incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again with TBST.
- Detection:
 - Incubate the membrane with a chemiluminescent substrate.
 - Visualize the protein bands using an imaging system.
 - Strip the membrane and re-probe with a loading control antibody to ensure equal protein loading.

Cell Viability (MTT) Assay

This assay is used to assess the cytotoxicity of **GSK2945 hydrochloride**.

Materials:

- Cell line of interest
- Complete cell culture medium
- **GSK2945 hydrochloride**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.04 N HCl in isopropanol)
- 96-well plates
- Microplate reader

Protocol:

- Cell Seeding: Seed cells in a 96-well plate at an appropriate density and allow them to attach overnight.
- Compound Treatment: Treat the cells with a serial dilution of **GSK2945 hydrochloride** for 24-72 hours. Include a vehicle control and a positive control for cytotoxicity.
- MTT Addition: Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C, allowing viable cells to metabolize the MTT into formazan crystals.[4]
- Solubilization: Remove the medium and add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.[4]
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control cells. Plot the cell viability against the log concentration of **GSK2945 hydrochloride** to determine the IC50 for cytotoxicity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. GSK2945 hydrochloride \(1438071-12-5 free base\) | TargetMol \[targetmol.com\]](#)
- [3. origene.com \[origene.com\]](https://www.origene.com)
- [4. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](https://www.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Application Notes and Protocols for GSK2945 Hydrochloride In Vitro Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10819742/docs#application-notes-and-protocols-for-gsk2945-hydrochloride-in-vitro-assays\]](https://www.benchchem.com/product/b10819742/docs#application-notes-and-protocols-for-gsk2945-hydrochloride-in-vitro-assays)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)